

# Essential Safety and Logistical Information for Handling 1,2-Diiodopropane

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## Compound of Interest

Compound Name: 1,2-Diiodopropane

Cat. No.: B3344142

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: No specific Safety Data Sheet (SDS) for **1,2-Diiodopropane** was located. The following safety recommendations are based on the known hazards of its isomers, such as 1,3-diiodopropane, 1-iodopropane, and 2-iodopropane. It is reasonable to assume that **1,2-diiodopropane** exhibits similar hazardous properties. Always handle with caution and in accordance with your institution's safety protocols.

## Hazard Summary

Based on data for its isomers, **1,2-diiodopropane** is expected to be a hazardous chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3][4][5]</sup> Ingestion and inhalation should be avoided.

## Physical & Chemical Properties

A summary of the known physical and chemical properties of **1,2-diiodopropane** and its isomers is provided below.

| Property          | 1,2-Diiodopropane                            | 1,3-Diiodopropane                   | 1-Iodopropane       | 2-Iodopropane          |
|-------------------|--|-------------------------------------|---------------------|------------------------|
| CAS Number        | 598-29-8[6][7]                               | 627-31-6                            | 107-08-4            | 75-30-9                |
| Molecular Formula | C3H6I2[6][7]                                 | C3H6I2                              | C3H7I               | C3H7I                  |
| Molecular Weight  | 295.89 g/mol [6]                             | 295.89 g/mol                        | 169.99 g/mol        | 169.99 g/mol           |
| Appearance        | -  | Colorless to light orange liquid[4] | Light yellow liquid | Light yellow liquid[8] |
| Boiling Point     | 500.20 K (227.05 °C)[9]                      | -                                   | 101 - 102 °C[2]     | -                      |
| Melting Point     | 253.00 K (-20.15 °C)[9]                      | -                                   | -90 °C              | -90 °C[8]              |
| Flash Point       | -  | -                                   | -                   | 42 °C[8]               |
| Density           | -  | -                                   | -                   | 1.700 g/cm³[8]         |
| Solubility        | Log10 of Water solubility in mol/l: -3.09[9] | Insoluble in water                  | -                   | -                      |

## Operational Plan: Handling 1,2-Diiodopropane

This step-by-step guide outlines the necessary precautions for safely handling **1,2-diiodopropane** in a laboratory setting.

### Engineering Controls

- Ventilation: Always handle **1,2-diiodopropane** in a well-ventilated area. A chemical fume hood is required.[1][5]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1][5]

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1,2-diiodopropane**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves.
  - Protective Clothing: A lab coat or chemical-resistant apron is required. For larger quantities, consider flame-retardant antistatic protective clothing.[2]
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1][8]
- Do not breathe mist, vapors, or spray.[1]
- Keep away from heat, sparks, open flames, and hot surfaces.[8]
- Use spark-proof tools and explosion-proof equipment.[8]
- Wash hands thoroughly after handling.[2]

## Disposal Plan: 1,2-Diiodopropane and Contaminated Materials

Proper disposal of **1,2-diiodopropane** and any contaminated materials is crucial to ensure environmental safety and regulatory compliance.

## Immediate Spill Response

- Small Spills:

- Ensure adequate ventilation.
- Wear the appropriate PPE as outlined above.
- Absorb the spill with an inert, non-combustible absorbent material such as sand, silica gel, or a universal binder.<sup>[1]</sup>
- Collect the absorbed material and place it into a suitable, sealed, and properly labeled container for disposal.<sup>[1]</sup>
- Large Spills:
  - Evacuate the area.
  - Contact your institution's Environmental Health and Safety (EHS) department immediately.

## Waste Collection and Storage

- Collect all waste containing **1,2-diiodopropane**, including contaminated absorbent materials and disposable PPE, in a tightly sealed and clearly labeled hazardous waste container.
- Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials such as strong oxidizing agents and strong bases.<sup>[1]</sup>

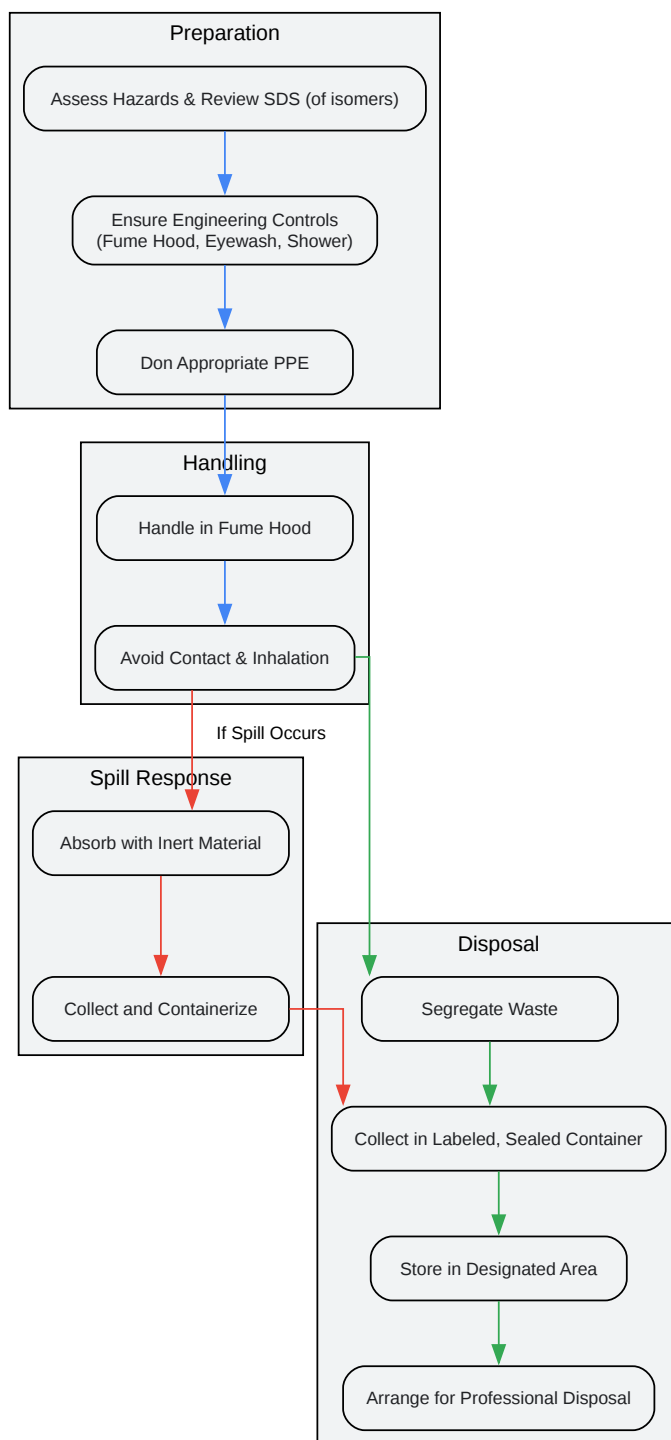
## Final Disposal

- Do not dispose of **1,2-diiodopropane** down the drain.<sup>[1]</sup>
- Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed professional waste disposal service.<sup>[10]</sup>

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling and disposing of **1,2-diiodopropane**.

## Workflow for Handling and Disposal of 1,2-Diiodopropane

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **1,2-Diiodopropane**

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